

Structural Validation and Comparative Analysis of 2-(2-Bromophenyl)pyrimidin-4(3H)-one

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Compound of Interest

Compound Name: 2-(2-Bromophenyl)pyrimidin-4(3H)-one

Cat. No.: B13345265

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Executive Summary

This guide provides a technical framework for the structural validation of **2-(2-Bromophenyl)pyrimidin-4(3H)-one**, a critical pharmacophore in the synthesis of fused heterocycles (e.g., quinazolinones) and kinase inhibitors.

The primary analytical challenge lies in distinguishing this ortho-substituted regioisomer from its para-substituted analog (4-bromophenyl) and the non-halogenated parent (2-phenyl). This guide compares the performance of ¹H and ¹³C NMR spectroscopy against these alternatives, demonstrating why NMR is the superior method for establishing regiochemistry and tautomeric preference (lactam vs. lactim) compared to mass spectrometry (MS).

Comparative Analytical Strategy

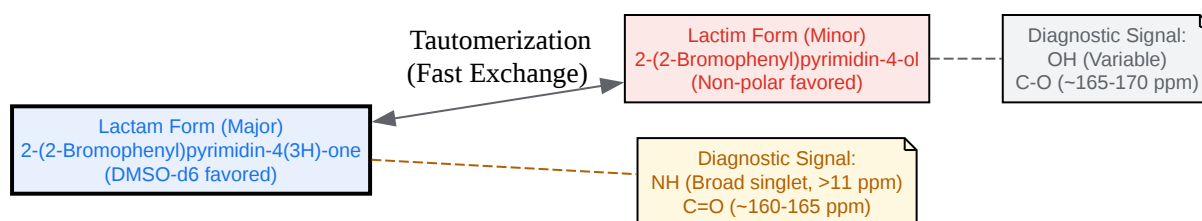
The following table outlines why NMR is the "Gold Standard" for this specific compound compared to alternative methods.

Feature	NMR Spectroscopy (Recommended)	LC-MS / HRMS	IR Spectroscopy
Regioisomer Differentiation	High. Distinct splitting patterns (ABCD vs. AA'BB') identify ortho-Br vs. para-Br.	Low. Both isomers have identical Mass/Charge (m/z) ratios.	Medium. Fingerprint region differs, but difficult to interpret without reference.
Tautomeric Identification	High. Detects Lactam (NH) vs. Lactim (OH) via chemical shift and solvent interaction (DMSO-d6).	Low. Ionization often perturbs the equilibrium; cannot observe solution-state tautomerism.	Medium. Carbonyl stretch (C=O) vs. Hydroxyl (O-H) is visible but often broad.
Purity Assessment	Quantitative (qNMR). Can quantify residual solvents and inorganic salts.	Qualitative. Ion suppression can mask impurities.	Qualitative. Only detects gross impurities.

Structural Analysis & Tautomerism

The core structure exists in a tautomeric equilibrium. In polar aprotic solvents like DMSO-d6, the Lactam (3H-one) form is thermodynamically favored over the Lactim (4-ol) form. This is a critical "performance" metric for the compound's stability and reactivity.

Tautomeric Equilibrium Diagram



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Caption: Tautomeric equilibrium favoring the Lactam form in DMSO-d6, validated by the presence of a downfield NH signal.

Spectral Data Specifications

The following data compares the target compound with its closest structural analogs to facilitate precise identification.

Table 1: ¹H NMR Comparative Data (400 MHz, DMSO-d₆)

Note: Chemical shifts (δ) are in ppm.^{[1][2][3][4]} Multiplicities: s (singlet), d (doublet), t (triplet), m (multiplet).

Proton Position	Target: 2-(2-Bromophenyl)	Analog A: 2-(4-Bromophenyl)	Analog B: 2-Phenyl (Parent)	Diagnostic Note
NH (H-3)	11.5 - 12.5 (br s)	11.5 - 12.5 (br s)	11.5 - 12.5 (br s)	Confirms Lactam form. Disappears with D ₂ O shake.
H-6 (Pyrimidine)	8.05 (d, J≈6.5 Hz)	8.10 (d, J≈6.5 Hz)	8.12 (d, J≈6.5 Hz)	Deshielded by adjacent N.
H-5 (Pyrimidine)	6.35 (d, J≈6.5 Hz)	6.40 (d, J≈6.5 Hz)	6.38 (d, J≈6.5 Hz)	Upfield due to conjugation with C=O.
H-3' (Phenyl)	7.75 - 7.80 (d/dd)	7.72 (d, J≈8.5 Hz)	7.50 - 7.60 (m)	Key Differentiator: Ortho-Br deshields H-3' significantly.
H-6' (Phenyl)	7.50 - 7.55 (dd)	8.05 (d, J≈8.5 Hz)	8.05 - 8.10 (m)	Key Differentiator: Target shows ortho coupling; Analog A shows AA'BB' symmetry.
H-4'/H-5'	7.40 - 7.50 (m)	7.72 (d, part of AA'BB')	7.50 - 7.60 (m)	Target shows complex ABCD multiplet pattern.

Table 2: ¹³C NMR Comparative Data (100 MHz, DMSO-d₆)

Carbon Position	Target: 2-(2-Bromophenyl)	Diagnostic Note
C=O (C-4)	162.0 - 164.0	Characteristic of pyrimidin-4-one carbonyl.
C=N (C-2)	156.0 - 158.0	Attached to the phenyl ring.
C-6 (Pyrimidine)	150.0 - 152.0	High shift due to proximity to Nitrogen.
C-Br (C-2')	121.0 - 123.0	Distinctive: Upfield shift due to "Heavy Atom Effect" of Bromine.
C-5 (Pyrimidine)	110.0 - 112.0	Characteristic alkene-like carbon in the ring.

Experimental Protocols

To ensure reproducibility and valid spectral data, follow this optimized workflow.

A. Synthesis (Brief)

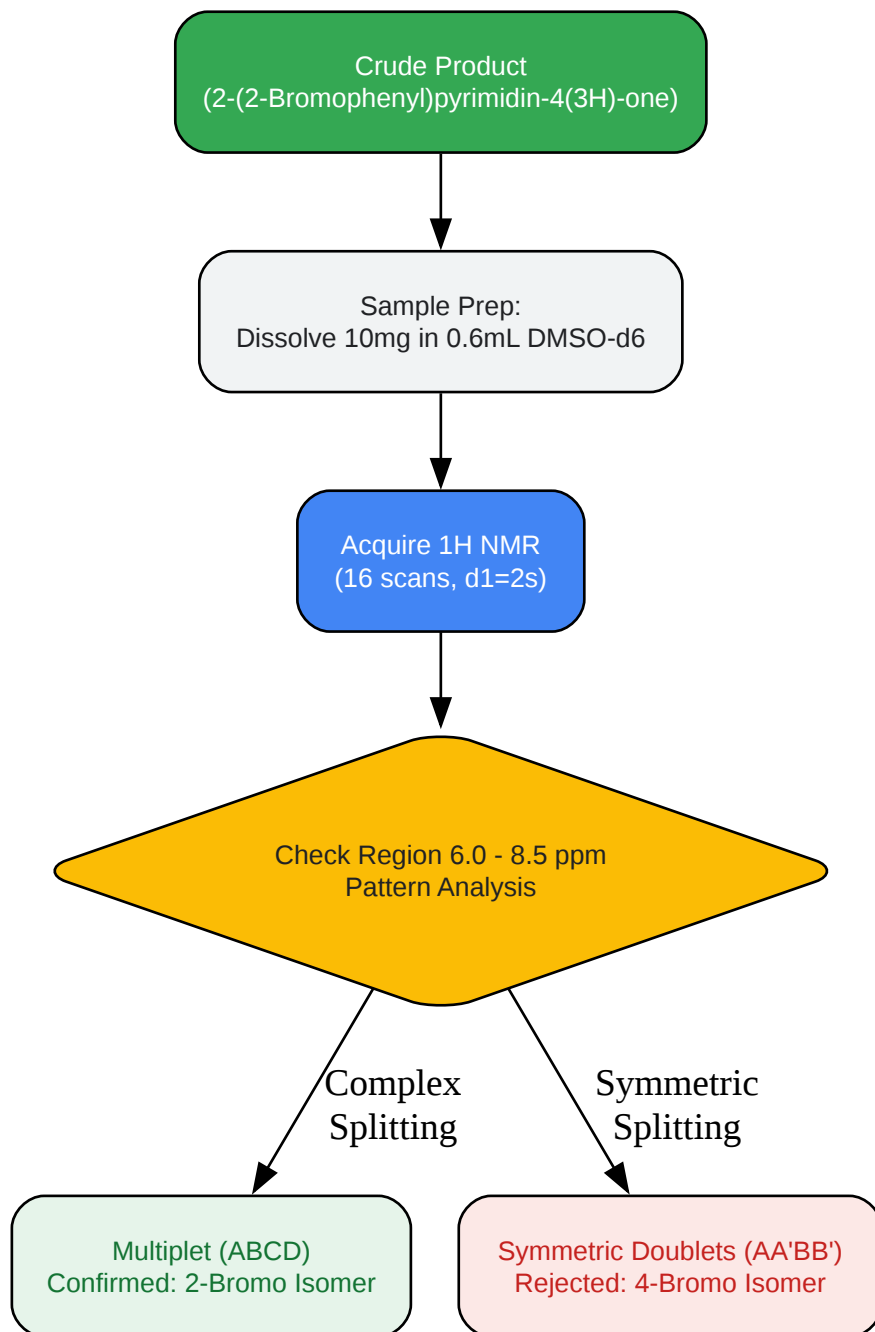
The compound is typically synthesized via the condensation of 2-bromobenzamidine with ethyl acetoacetate (or ethyl propiolate derivatives) under basic conditions (NaOEt/EtOH), followed by acidification.

B. NMR Sample Preparation^{[1][5][6][7][8]}

- Solvent Choice: Use DMSO-d₆ (99.9% D).
 - Reasoning: The compound has poor solubility in CDCl₃. DMSO stabilizes the lactam tautomer, sharpening the signals.
- Concentration: Prepare a 10-15 mg/mL solution.
 - Note: Higher concentrations may cause stacking effects, broadening the aromatic signals.

- Reference: Calibrate to residual DMSO pentet at 2.50 ppm (1H) and 39.5 ppm (13C).

C. Validation Workflow



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Caption: Decision tree for validating regiochemistry using ¹H NMR splitting patterns.

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